

# Application of Diphenyliodonium-2-carboxylate in Medicinal Chemistry: Application Notes and Protocols

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## Compound of Interest

Compound Name: Diphenyliodonium-2-carboxylate

Cat. No.: B187560

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## Introduction

**Diphenyliodonium-2-carboxylate** (DPI-2-C), a hypervalent iodine compound, has emerged as a versatile reagent with significant applications in medicinal chemistry and drug development. Primarily known as a precursor for benzyne and phenyl radicals in organic synthesis, its utility extends to potential therapeutic applications stemming from its biological activities.<sup>[1]</sup> This document provides a comprehensive overview of the applications of DPI-2-C in medicinal chemistry, including its role as an inhibitor of NADPH oxidases (NOX), its potential in anticancer therapy, and its use in drug delivery and radiolabeling. Detailed protocols for relevant experimental procedures are also provided to facilitate further research and development.

## Physicochemical Properties and Synthesis

**Diphenyliodonium-2-carboxylate** is a stable, crystalline solid.<sup>[1]</sup> Its synthesis is well-established and can be achieved through several methods. A common approach involves the reaction of 2-iodobenzoic acid and benzene in the presence of an oxidizing agent like potassium persulfate and sulfuric acid.<sup>[2]</sup>

Table 1: Physicochemical Properties of **Diphenyliodonium-2-carboxylate** Monohydrate

Property	Value	Reference
CAS Number	96195-89-0	[3]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> IO <sub>2</sub> ·H <sub>2</sub> O	[3][4]
Molecular Weight	342.14 g/mol	[3]
Appearance	White to almost white powder or crystals	[3]
Purity	≥ 98% (by HPLC)	[3]
Storage	Store at room temperature, protected from light.	[3]

## Applications in Medicinal Chemistry

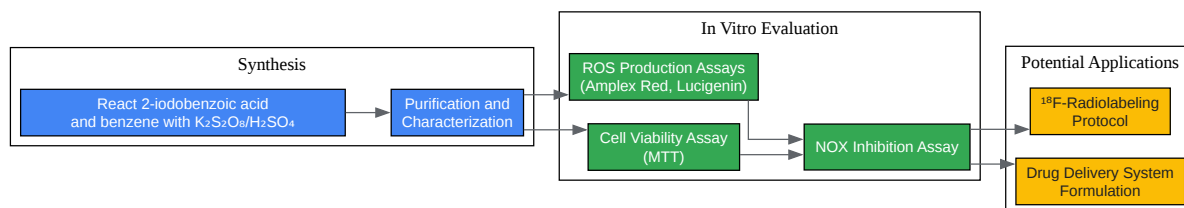
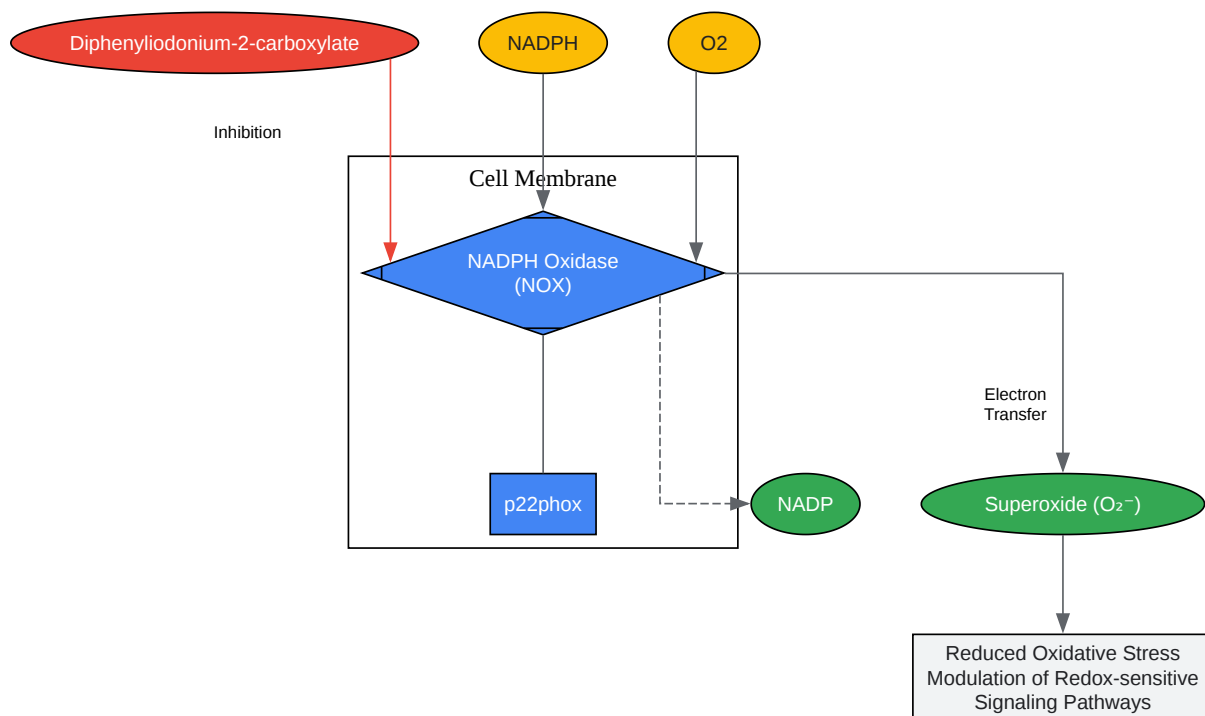
### Inhibition of NADPH Oxidases (NOX)

Diphenyliodonium (DPI) compounds are well-characterized as inhibitors of NADPH oxidases (NOX), a family of enzymes responsible for the production of reactive oxygen species (ROS). [5][6][7] While specific IC<sub>50</sub> values for **Diphenyliodonium-2-carboxylate** are not widely reported, data for the parent compound, diphenyleneiodonium (DPI), provide a strong indication of its inhibitory potential. The inhibition of NOX enzymes has significant therapeutic implications, as excessive ROS production is implicated in various pathologies, including cardiovascular diseases, neurodegenerative disorders, and cancer.

Table 2: Inhibitory Activity (IC<sub>50</sub>) of Diphenyleneiodonium (DPI) against various NOX Isoforms

NOX Isoform	IC <sub>50</sub> Value (nM)	Cell System	Reference
NOX1	20	HEK293 cells	[8]
NOX2	240	HEK293 cells	[8]
NOX4	90	HEK293 cells	[8]
NOX5	110	HEK293 cells	[8]

The mechanism of inhibition involves the binding of DPI to the flavin-containing domain of the NOX enzyme, thereby blocking the electron transfer from NADPH to oxygen and preventing the generation of superoxide.



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